

Atazanavir-d5: A Technical Guide to its Certificate of Analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Atazanavir-d15

Cat. No.: B1669722

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the key analytical parameters and methodologies detailed in a typical Certificate of Analysis (CoA) for Atazanavir-d5. This deuterated analog of the HIV protease inhibitor Atazanavir is crucial as an internal standard in pharmacokinetic and metabolic studies. This document outlines the essential data, experimental protocols, and quality control metrics necessary for its use in a research and drug development setting.

Compound Information

Parameter	Specification
Compound Name	Atazanavir-d5
CAS Number	1132747-14-8
Molecular Formula	C ₃₈ H ₄₇ D ₅ N ₆ O ₇
Molecular Weight	709.89 g/mol
Chemical Structure	See Figure 1
Appearance	White to Off-White Solid
Storage	-20°C

Figure 1: Chemical Structure of Atazanavir-d5

(A chemical structure image of Atazanavir-d5 would be placed here in a final document.)

Analytical Data

The following tables summarize the quantitative data typically presented in a Certificate of Analysis for Atazanavir-d5.

Table 1: Purity and Impurity Profile

Test	Method	Specification	Result
Purity	HPLC	≥ 95%	>95% ^[1]
Single Impurity	HPLC	≤ 0.5%	Conforms
Total Impurities	HPLC	≤ 2.0%	Conforms

Table 2: Identity Confirmation

Test	Method	Specification	Result
Mass Spectrometry	LC/MS/MS (MRM)	Report Results	MH ⁺ m/z 710.2 → m/z 168.0
¹ H NMR Spectroscopy	NMR	Conforms to Structure	Conforms

Table 3: Physicochemical Properties

Test	Method	Specification	Result
Loss on Drying	Gravimetric	≤ 1.0%	Conforms
Residue on Ignition	Gravimetric	≤ 0.1%	Conforms
Solubility	Visual	Soluble in Methanol, DMSO	Conforms

Experimental Protocols

Detailed methodologies for the key experiments cited in the Certificate of Analysis are provided below.

High-Performance Liquid Chromatography (HPLC) for Purity Assessment

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 μ m).
- Mobile Phase: A gradient or isocratic mixture of an aqueous buffer (e.g., phosphate buffer) and an organic solvent (e.g., acetonitrile or methanol).
- Flow Rate: Typically 1.0 mL/min.
- Detection: UV detection at a wavelength of approximately 250 nm.
- Sample Preparation: A known concentration of Atazanavir-d5 is dissolved in a suitable solvent, typically the mobile phase.
- Analysis: The sample is injected into the HPLC system. The peak area of Atazanavir-d5 is compared to the total peak area of all components to determine purity. Impurities are identified and quantified based on their retention times and peak areas relative to the main peak.

Liquid Chromatography-Tandem Mass Spectrometry (LC/MS/MS) for Identity Confirmation

- Instrumentation: A liquid chromatography system coupled to a tandem mass spectrometer.
- Chromatography: A reverse-phase column is used to separate the analyte from the matrix.
- Ionization: Electrospray ionization (ESI) in the positive ion mode is typically used.
- Mass Analysis: The mass spectrometer is operated in Multiple Reaction Monitoring (MRM) mode. The precursor ion (MH^+) for Atazanavir-d5 at m/z 710.2 is selected in the first quadrupole, fragmented in the collision cell, and a specific product ion at m/z 168.0 is

monitored in the third quadrupole. This specific transition provides high selectivity and sensitivity for the identification of Atazanavir-d5.

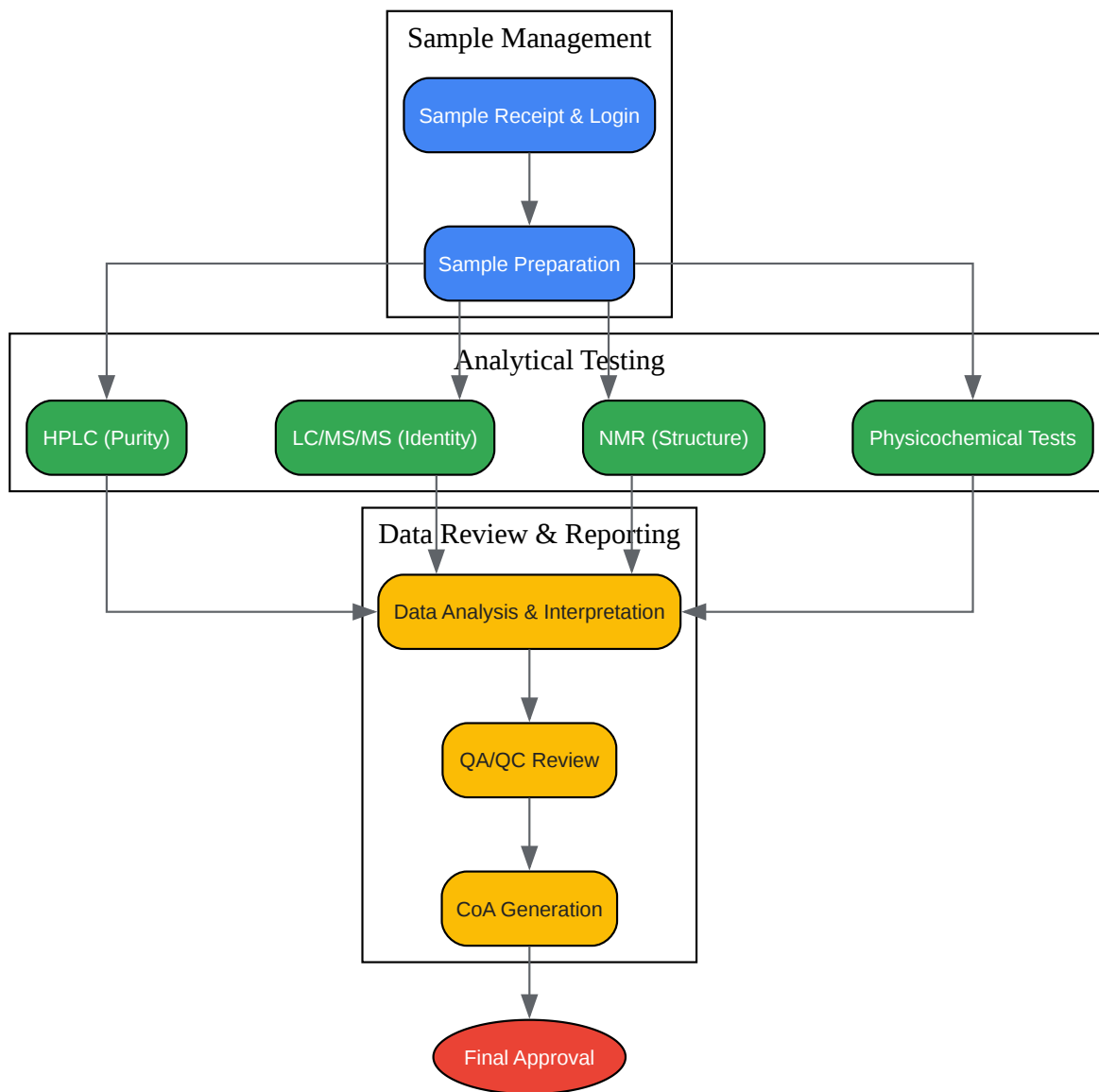
Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation

- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher).
- Sample Preparation: The Atazanavir-d5 sample is dissolved in a suitable deuterated solvent (e.g., DMSO-d₆ or CDCl₃).
- Analysis: A ¹H NMR spectrum is acquired. The chemical shifts, splitting patterns, and integration of the proton signals are compared to the expected spectrum based on the known structure of Atazanavir-d5. The absence of signals corresponding to the five deuterated positions confirms the isotopic labeling.

Visualizations

Atazanavir-d5 Certificate of Analysis Workflow

The following diagram illustrates the typical workflow for the generation of a Certificate of Analysis for Atazanavir-d5, from sample reception to the final documentation.



[Click to download full resolution via product page](#)

Caption: Workflow for Atazanavir-d5 Certificate of Analysis generation.

This technical guide provides a foundational understanding of the analytical data and methodologies associated with the quality control and certification of Atazanavir-d5. For

specific applications, it is imperative to refer to the lot-specific Certificate of Analysis provided by the supplier.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Atazanavir-d5 | CAS 1132747-14-8 | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- To cite this document: BenchChem. [Atazanavir-d5: A Technical Guide to its Certificate of Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1669722#atazanavir-d15-certificate-of-analysis>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com